A Comparative Guide to the Infrared (IR) Spectroscopy of Methoxy Amines

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Compound of Interest

Compound Name:	*(1-Methoxycyclooctyl)methanamine*
CAS No.:	*326487-86-9*
Cat. No.:	*B3423898*

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Introduction

In the landscape of modern drug discovery and organic synthesis, the methoxy amine functional group (R-O-N<) is of increasing importance. Its unique electronic and steric properties can significantly influence a molecule's pharmacological profile. Infrared (IR) spectroscopy serves as a rapid and non-destructive analytical technique, offering valuable insights into molecular structure. This guide provides a comprehensive analysis of the characteristic IR absorption peaks for methoxy amines, offering a comparative perspective against their constituent functional groups—amines and ethers. The information presented herein is intended to aid researchers, scientists, and drug development professionals in the unambiguous identification and characterization of these compounds.

The interpretation of IR spectra is rooted in the principle that molecular bonds vibrate at specific, quantized frequencies. When a molecule is irradiated with infrared light, it will absorb

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energy at frequencies corresponding to its natural vibrational modes. These absorptions are recorded as peaks in an IR spectrum, with the position of the peak (in wavenumbers, cm^{-1}) indicating the type of bond and the type of vibration (e.g., stretching or bending).

Experimental Protocol: Obtaining an IR Spectrum

A standard procedure for acquiring the IR spectrum of a methoxy amine compound using a Fourier Transform Infrared (FTIR) spectrometer is outlined below.

Objective: To obtain a high-quality infrared spectrum of a methoxy amine sample for structural elucidation.

Materials:

- FTIR Spectrometer (e.g., Bruker Tensor 27)
- Sample of the methoxy amine compound
- Potassium Bromide (KBr) for solid samples (IR grade)
- Salt plates (e.g., NaCl or KBr) for liquid films
- Spatula and agate mortar and pestle
- Hydraulic press for KBr pellets
- Appropriate solvent (if running a solution spectrum)

Methodology:

- Spectrometer Preparation:
  - Ensure the spectrometer is powered on and has been allowed to stabilize.
  - Perform a background scan to account for atmospheric CO_2 and water vapor.
- Sample Preparation (select one):

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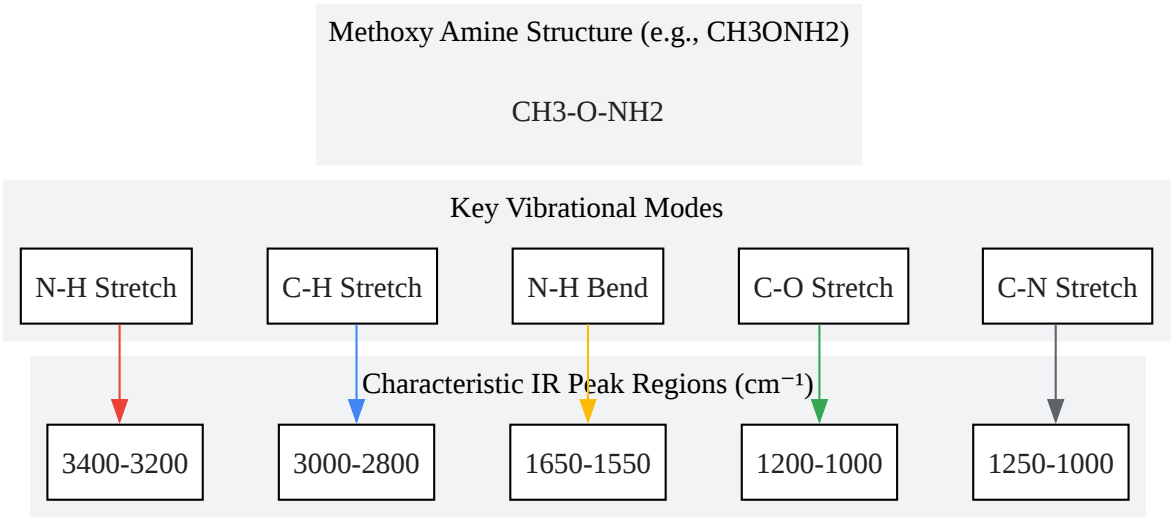
- Neat Liquid Film: Place a small drop of the liquid methoxy amine between two salt plates. Gently press the plates together to form a thin film.
- KBr Pellet (for solid samples):
  - Thoroughly grind 1-2 mg of the solid sample with ~100 mg of dry KBr powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) to form a transparent or translucent pellet.
- Solution: Dissolve the sample in a suitable IR-transparent solvent (e.g., CCl_4, CS_2) to a concentration of 1-5%. Fill an IR solution cell with the prepared solution.

- Spectrum Acquisition:
  - Place the prepared sample (salt plates, KBr pellet, or solution cell) in the sample holder of the spectrometer.
  - Acquire the spectrum, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
  - The typical scanning range is 4000-400 cm^{-1}.
- Data Processing:
  - Process the acquired spectrum using the spectrometer's software. This may include baseline correction and peak picking.
  - Label the significant peaks with their corresponding wavenumbers.

Logical Framework for Spectral Interpretation

The following diagram illustrates the relationship between the structural components of a primary methoxy amine and its characteristic IR absorption regions.

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Caption: Relationship between functional groups in a methoxy amine and their IR peak regions.

Comparative Analysis of IR Peaks: Methoxy Amines vs. Precursor Functionalities

The IR spectrum of a methoxy amine can be understood by considering the characteristic absorptions of its constituent amine and ether (methoxy) functionalities. However, the electronic interplay between the oxygen and nitrogen atoms can lead to subtle but significant shifts in peak positions.

N-H Stretching Vibrations

- Primary Amines (R-NH_2): Typically exhibit two medium-intensity bands in the 3500-3300 cm^{-1} region, corresponding to asymmetric and symmetric N-H stretching.[1]
- Secondary Amines (R_2NH): Show a single, weaker N-H stretching band in the 3500-3300 cm^{-1} range.[2]

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- Methoxy Amines (Primary, e.g., CH_3ONH_2): Experimental data for methoxyamine shows N-H stretching absorptions in a similar region.[3] The presence of two bands is characteristic of the primary amino group. These bands are generally weaker and sharper than the broad O-H stretching bands of alcohols.

C-H Stretching Vibrations

The C-H stretching region (3000-2800 cm^{-1}) provides valuable information about the carbon framework of the molecule.

- Alkyl Groups: Strong absorptions are observed between 2960 and 2850 cm^{-1} for the C-H bonds of the alkyl portions of the molecule.[2]

- Methoxy Group (O-CH_3): A key diagnostic feature for the methoxy group is a weak to medium band in the 2860–2800 cm^{-1} region, which is at a lower frequency than the main C-H absorptions.[4][5] For dimethyl ether (methoxymethane), these vibrations are noted to occur between 2830 and 2815 cm^{-1}.[6]

C-O Stretching Vibrations

- Ethers (R-O-R'): Exhibit a strong, characteristic C-O stretching absorption in the 1300-1000 cm^{-1} range.[7] For aliphatic ethers like dimethyl ether, this peak is typically found between 1150 and 1060 cm^{-1}.[6]

- Methoxy Amines: The C-O stretch in methoxy amines is also expected in this region. For methoxyamine, this has been assigned to a peak around 1044 cm^{-1}.[3]

C-N Stretching and N-H Bending Vibrations

- Aliphatic Amines: The C-N stretching vibration for aliphatic amines is found in the 1250-1020 cm^{-1} region.

- Primary Amines: Show a characteristic N-H bending (scissoring) vibration between 1650 and 1580 cm^{-1}.

- Methoxy Amines: In methoxyamine, the C-N stretch is coupled with other vibrations in the fingerprint region. The NH_2 scissoring (bending) mode is observed around 1595 cm^{-1}.[3] Additionally, NH_2 twisting and wagging modes are present at lower frequencies.[3]

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Summary of Characteristic IR Peaks for Methoxy Amines

The following table summarizes the key IR absorption frequencies for primary methoxy amines, with a comparison to the parent functional groups.

Vibrational Mode	Methoxy Amines (Primary)	Primary Amines	Ethers (Alkyl)	Intensity	Comments
N-H Stretch	~3330 and ~3250 cm^{-1}	3500-3300 cm^{-1} (two bands)	N/A	Medium	Two bands indicate a primary amine.
C-H Stretch (Alkyl)	2960-2850 cm^{-1}	2960-2850 cm^{-1}	2960-2850 cm^{-1}	Strong	Present in most organic molecules.
C-H Stretch (Methoxy)	2830-2815 cm^{-1}	N/A	2830-2815 cm^{-1}	Weak-Medium	Diagnostic for the methoxy group.[4][5]
N-H Bend (Scissoring)	~1600 cm^{-1}	1650-1580 cm^{-1}	N/A	Medium	Characteristic of a primary amine.
C-O Stretch	~1040 cm^{-1}	N/A	1150-1060 cm^{-1}	Strong	A strong peak in the fingerprint region.[3]
C-N Stretch	1250-1020 cm^{-1}	1250-1020 cm^{-1}	N/A	Medium-Weak	Often coupled with other vibrations.

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Case Study: N,O-Dimethylhydroxylamine (A Secondary Methoxy Amine)

While detailed spectral analysis of N,O-dimethylhydroxylamine (CH_3-NH-O-CH_3) is less commonly published, we can predict its key IR features based on the principles discussed.

- N-H Stretch: A single, weak to medium band is expected in the 3500-3300 cm^{-1} region, characteristic of a secondary amine.
- C-H Stretches: Both N-CH_3 and O-CH_3 groups will contribute to the C-H stretching region (3000-2800 cm^{-1}). The characteristic O-CH_3 stretch around 2820 cm^{-1} should still be observable.
- C-O and C-N Stretches: Strong C-O and weaker C-N stretching bands would be present in the fingerprint region (1300-1000 cm^{-1}).
- N-H Bend: The N-H bending vibration for secondary amines can be weak and is sometimes observed in the 1650-1550 cm^{-1} region, though it is not always a reliable diagnostic peak.

Conclusion

The infrared spectrum of a methoxy amine is a composite of the characteristic absorptions of its amine and methoxy components. Key diagnostic peaks include the N-H stretches (two for primary, one for secondary) in the 3500-3300 cm^{-1} region, the specific C-H stretch of the methoxy group around 2820 cm^{-1}, a strong C-O stretch in the 1200-1000 cm^{-1} range, and for primary methoxy amines, an N-H bend near 1600 cm^{-1}. By carefully analyzing these regions and comparing the observed spectrum to that of known amines and ethers, researchers can confidently identify the methoxy amine functionality. This guide provides a foundational framework for such analyses, empowering scientists in their synthetic and drug development endeavors.

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